

Personal protective equipment for handling 1-Decanol-D2

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 1-Decanol-D2

Cat. No.: B2769304

[Get Quote](#)

Essential Safety and Handling Guide for 1-Decanol-D2

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1-Decanol-D2** in a laboratory setting. The information is targeted towards researchers, scientists, and professionals in drug development to ensure safe handling and minimize risks. Since safety data for **1-Decanol-D2** is limited, this guidance is based on the well-documented properties of its non-deuterated analog, 1-Decanol, as the primary chemical hazards are expected to be similar.

Immediate Safety Precautions

1-Decanol is a combustible liquid that can cause serious eye irritation and may be toxic if inhaled.^[1] It is crucial to handle this chemical with appropriate care in a well-ventilated area, away from ignition sources.^{[1][2]}

Personal Protective Equipment (PPE)

Proper personal protective equipment is mandatory to ensure safety when handling **1-Decanol-D2**.

Protection Type	Specific Recommendations	Source
Eye/Face Protection	Safety glasses with side-shields or chemical goggles conforming to EN166 (EU) or NIOSH (US) standards.	[3] [4]
Hand Protection	Nitrile gloves with a minimum thickness of 11-13 mil are recommended for normal use. Breakthrough time is approximately 1 hour.	[1]
Skin and Body Protection	Protective clothing should be worn. In case of a splash, remove contaminated clothing immediately and wash the affected skin area with soap and water.	[5] [6]
Respiratory Protection	Under normal laboratory conditions with good ventilation, respiratory protection is not typically required. In case of inadequate ventilation, aerosol formation, or emergencies, use a NIOSH-approved respirator with an appropriate organic or acid gas cartridge.	[1] [3]

Operational Handling Plan

1. Preparation and Handling:

- Ensure the work area is well-ventilated; use a fume hood if possible.[\[1\]](#)[\[4\]](#)
- Keep the container tightly sealed when not in use.[\[1\]](#)[\[3\]](#)

- Avoid contact with skin and eyes and prevent the formation of aerosols.[1][3]
- Keep away from open flames, hot surfaces, and other sources of ignition as 1-Decanol is a combustible liquid.[1][5]
- Do not eat, drink, or smoke in the handling area.[3][5]

2. Storage:

- Store in a cool, dry, and well-ventilated place.[3][7]
- Keep containers tightly closed and store separately from strong oxidants, acid anhydrides, and acid chlorides.[5]

3. First Aid Measures:

- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and seek medical attention.[4][7]
- If on skin: Remove contaminated clothing and wash the skin with plenty of water and soap. [5]
- If inhaled: Move the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[1][4]
- If ingested: Rinse mouth with water. Do NOT induce vomiting. Seek medical attention.[3][7]

Spill and Disposal Plan

1. Spill Containment and Cleanup:

- In case of a spill, evacuate the area and ensure adequate ventilation.[2][4]
- Remove all sources of ignition.[2]
- Wear appropriate PPE, including respiratory protection if necessary.[2][3]

- Contain the spillage using an inert absorbent material such as sand, diatomite, or universal binders.[\[1\]](#)[\[3\]](#)
- Collect the absorbed material into a suitable, closed container for disposal.[\[2\]](#)[\[3\]](#)
- Do not let the chemical enter drains or the environment.[\[2\]](#)[\[3\]](#)

2. Waste Disposal:

- Dispose of unused product and contaminated materials as hazardous waste.[\[3\]](#)[\[7\]](#)
- Offer surplus and non-recyclable solutions to a licensed disposal company.[\[3\]](#)
- Do not mix with other waste. Handle uncleaned containers as you would the product itself.[\[3\]](#)
- All disposal activities must be in accordance with local, state, and federal regulations.

Quantitative Data for 1-Decanol

Property	Value	Source
CAS Number	112-30-1	[1]
Molecular Formula	C ₁₀ H ₂₂ O	[8]
Boiling Point	220 - 240 °C (428 - 464 °F)	[7]
Flash Point	82 °C (179.6 °F)	[1][7]
Autoignition Temperature	255 - 285 °C (491 - 545 °F)	[1][6]
Vapor Pressure	< 0.1 mbar @ 20 °C	[7]
Vapor Density	5.46 (Air = 1.0)	[3][7]
Specific Gravity	0.829 g/cm ³ @ 25 °C	[3][7]
Oral LD50 (rat)	4,720 mg/kg	[1]
Dermal LD50 (rabbit)	3,560 mg/kg	[1]
PAC-1	1.8 mg/m ³	[1]
PAC-2	19 mg/m ³	[1]
PAC-3	140 mg/m ³	[1]

Experimental Workflow Diagram

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [agilent.com](https://www.agilent.com) [agilent.com]
- 2. 1-DECANOL (DECYL ALCOHOL, CAPRIC ALCOHOL) - Ataman Kimya [atamanchemicals.com]
- 3. [chemicalbook.com](https://www.chemicalbook.com) [chemicalbook.com]

- 4. lobachemie.com [lobachemie.com]
- 5. CDC - 1-DECANOL - International Chemical Safety Cards - NIOSH [medbox.iiab.me]
- 6. biochemopharma.fr [biochemopharma.fr]
- 7. fishersci.com [fishersci.com]
- 8. 1-Decanol [wikipedia.nucleos.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 1-Decanol-D2]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2769304#personal-protective-equipment-for-handling-1-decanol-d2]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com